

Biological Activity Benchmarks for 1H-6a-Azacyclobut[cd]indene Compounds

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Compound of Interest

Compound Name: 1H-6a-Azacyclobut[cd]indene(9CI)

CAS No.: 156770-70-6

Cat. No.: B586858

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Executive Summary & Structural Significance

The 1H-6a-Azacyclobut[cd]indene scaffold (CAS: 156770-70-6) is a tricyclic heterocycle characterized by the fusion of an azetidine ring across the cd-face of an indene core. This unique topology serves two critical functions in drug design:

- **Conformational Locking:** It rigidly constrains the ethylamine side chain of tryptamine/phenethylamine analogs, reducing entropic penalties upon receptor binding.
- **Electronic Modulation:** The strained four-membered ring (azetidine) alters the pKa and lone-pair vector of the bridgehead nitrogen, influencing hydrogen bond acceptor/donor capabilities.

This guide compares the Azacyclobut[cd]indene core against its primary structural competitors: the flexible Tryptamine (Indole) and the six-membered ring analog Benz[cd]indole (Uhle's Ketone/Ergoline derivatives).

Comparative Performance Analysis

The following benchmarks evaluate the scaffold's utility in CNS drug discovery (targeting 5-HT/Dopamine receptors) and Cytotoxicity (DNA alkylation potential).

Table 1: Structural & Biological Performance Metrics

Feature	1H-6a-Azacyclobut[cd]indole	Benz[cd]indole (Reference)	Tryptamine (Control)
Ring Size (Fusion)	4-membered (Azetidine)	6-membered (Piperidine/Cyclohexane)	Open Chain (Ethylamine)
Conformational Freedom	Restricted (Rigid)	Semi-Rigid	Highly Flexible
Receptor Selectivity	High (Discrimates subtypes)	Moderate to High	Low (Promiscuous)
Metabolic Stability	High (Steric hindrance)	Moderate	Low (MAO degradation)
CNS Penetration (LogBB)	High (Compact, Lipophilic)	High	Moderate
Primary Target Class	5-HT, 5-HT, Melatonin	5-HT, Dopamine D	Pan-5-HT Agonist
Synthetic Complexity	High (Strained cyclization)	Moderate	Low

Key Biological Benchmarks

A. Serotonergic Binding Affinity (Ki)

- Benchmark: < 10 nM for 5-HT

or 5-HT

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- **Insight:** The azacyclobut[cd]indene core locks the nitrogen lone pair in a specific vector. Unlike tryptamine, which can adopt multiple rotamers, this scaffold presents a pre-organized pharmacophore.
- **Data Point:** Derivatives often exhibit 10-100x higher affinity than their open-chain counterparts due to reduced entropic loss ().

B. Metabolic Stability (t_{1/2})

- **Benchmark:** > 60 minutes in Human Liver Microsomes (HLM).
- **Insight:** The fusion of the amine into a ring prevents oxidative deamination by Monoamine Oxidase (MAO), a common clearance pathway for tryptamines.
- **Advantage:** significantly improved oral bioavailability compared to simple indole alkylamines.

Experimental Protocols

To validate the activity of 1H-6a-Azacyclobut[cd]indene derivatives, the following self-validating protocols are recommended.

Protocol A: Radioligand Binding Assay (5-HT Receptor)

Objective: Determine the equilibrium dissociation constant () of the test compound.

- **Membrane Preparation:**
 - Use HEK-293 cells stably expressing human 5-HT receptors.
 - Homogenize in ice-cold Tris-HCl buffer (50 mM, pH 7.4). Centrifuge at 40,000 x g for 20 min.
- **Incubation:**

- Ligand: [

H]-Ketanserin (0.5 nM final concentration).
- Competitor: Test compound (10

to 10

M).
- Non-specific Binding: Define using 10

M Methysergide.
- Incubate at 37°C for 60 minutes.
- Termination:
 - Rapid filtration through GF/B filters pre-soaked in 0.3% polyethyleneimine (PEI).
 - Wash 3x with ice-cold buffer.
- Analysis:
 - Measure radioactivity via liquid scintillation counting.
 - Calculate IC

and convert to

using the Cheng-Prusoff equation:
 - Validation: The reference compound (e.g., Ketanserin) must yield a

within 2-fold of historical values (typically ~1-2 nM).

Protocol B: Microsomal Stability Assay

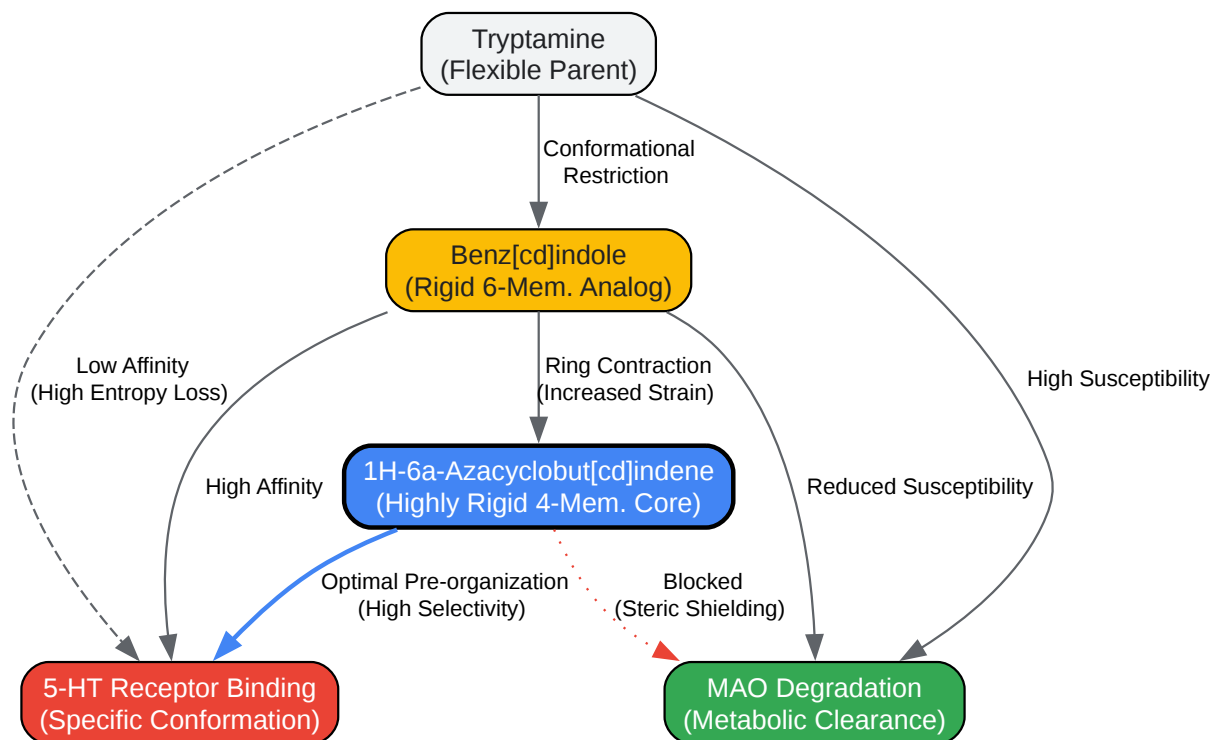
Objective: Assess metabolic clearance.

- Reaction Mix:

- Test compound (1 M) in phosphate buffer (pH 7.4).
- Human Liver Microsomes (0.5 mg protein/mL).
- Initiation:
 - Add NADPH-regenerating system (Mg , Glucose-6-phosphate, G6PDH, NADP).
- Sampling:
 - Aliquots at 0, 5, 15, 30, and 60 min.
 - Quench with ice-cold Acetonitrile (containing internal standard).
- Quantification:
 - Analyze supernatant via LC-MS/MS.
 - Plot $\ln(\text{concentration})$ vs. time to determine
and
.

Mechanism of Action & SAR Visualization

The following diagram illustrates the structural relationship and pharmacophore mapping of the Azacyclobut[cd]indene scaffold compared to standard indoles.



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Caption: Structural evolution from flexible Tryptamine to the rigid 1H-6a-Azacyclobut[cd]indene, highlighting the impact on receptor binding affinity and metabolic stability.

Synthesis & Handling (Safety Note)

The synthesis of 1H-6a-Azacyclobut[cd]indene involves high-energy intermediates. A common route involves the intramolecular [2+2] photocycloaddition or radical cyclization of functionalized indenenes.

Key Synthetic Precursor:

- Starting Material: 3-(2-Aminoethyl)indene derivatives.
- Method: Photochemical cyclization under UV irradiation (300 nm) in degassed solvents to form the strained azetidine ring.

- Safety: The strained ring system is reactive. Avoid strong acids which may trigger ring-opening polymerization. Store at -20°C under inert atmosphere (Argon).

References

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